

Ambiguity in the Identification of "JC168" Prevents Detailed Disposal Guidance

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Compound of Interest

Compound Name: JC168

Cat. No.: B15587691

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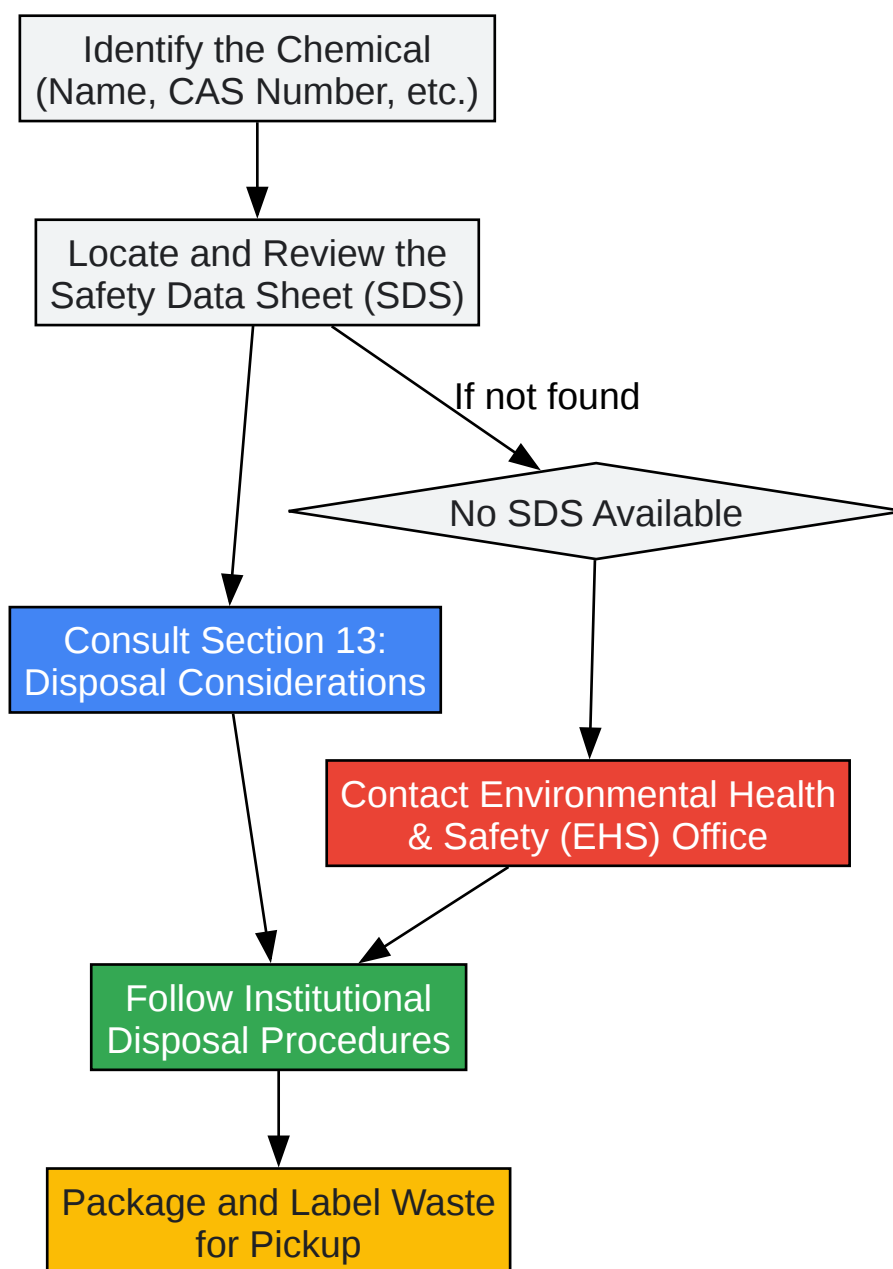
Providing specific, safe, and accurate disposal procedures for the substance identified as "JC168" is not possible at this time due to a lack of precise information in publicly available resources. Searches for "JC168" have yielded multiple, unrelated references, including product codes for janitorial supplies, components for industrial valves, and designations in environmental and geological surveys. This ambiguity makes it impossible to deliver the detailed safety and disposal protocols requested by researchers, scientists, and drug development professionals.

The most relevant scientific reference found is to a chemical compound with the CAS number 1784751-83-2, also referred to as **JC168**.^[1] This substance is described as a phenyl analog of peloruside and a microtubule inhibitor with antiproliferative and anticancer activities.^[2] However, no safety data sheet (SDS) or specific disposal procedures for this compound are available in the public domain.

Without access to a specific SDS for this or any other chemical definitively labeled "JC168," providing procedural, step-by-step guidance on its disposal would be irresponsible and could pose a significant safety risk.

General Guidance for Chemical Waste Disposal

In the absence of specific instructions for "JC168," laboratory professionals should adhere to established best practices for chemical waste management. The following workflow provides a general framework for the proper disposal of laboratory chemicals.



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Caption: General workflow for laboratory chemical disposal.

For any chemical substance, including the one referenced as **JC168** (CAS 1784751-83-2), it is imperative to obtain the official Safety Data Sheet from the manufacturer or supplier. This document will contain the necessary information for safe handling, storage, and disposal. If an SDS is not readily available, the institution's Environmental Health and Safety (EHS) office must be contacted for guidance.

Chemical Properties of JC168 (CAS 1784751-83-2)

While disposal information is not available, some chemical properties for the microtubule inhibitor **JC168** have been identified.

Property	Value
CAS Number	1784751-83-2
Molecular Formula	C ₂₆ H ₄₀ O ₇
Molecular Weight	464.59 g/mol
Storage (Powder)	2 years at -20°C
Storage (in DMSO)	2 weeks at 4°C
	6 months at -80°C

Table 1: Chemical properties of **JC168**.^[1]

It is strongly recommended that any user in possession of a substance labeled "**JC168**" contact their supplier to obtain a Safety Data Sheet before attempting to handle or dispose of the material.

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References

- 1. JC168 Datasheet DC Chemicals [dcchemicals.com]
- 2. microtubule inhibitors | MedChemExpress (MCE) Life Science Reagents [medchemexpress.eu]
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